

An In-depth Technical Guide to ZINC000028464438 (Xylitol)

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Compound of Interest

Compound Name: ZINC000028464438

Cat. No.: B12377089

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Abstract

This technical guide provides a comprehensive overview of the polyol compound **ZINC000028464438**, identified as Xylitol (CAS Number: 87-99-0). Xylitol, a five-carbon sugar alcohol, has garnered significant scientific interest due to its diverse biological activities, ranging from its well-established role in oral health to emerging evidence of its influence on various signaling pathways implicated in inflammation and angiogenesis. This document synthesizes key quantitative data, details experimental methodologies from pivotal studies, and presents visual representations of its mechanisms of action to serve as a valuable resource for the scientific community.

Chemical and Physical Properties

Xylitol is a naturally occurring sugar alcohol found in many fruits and vegetables. For research and commercial purposes, it is primarily produced through the chemical hydrogenation of D-xylose.

Property	Value
ZINC ID	ZINC000028464438
CAS Number	87-99-0
Molecular Formula	C5H12O5
Molecular Weight	152.15 g/mol
Physical State	White crystalline solid
Solubility	Highly soluble in water

Pharmacological and Biological Activities

Xylitol's biological effects are multifaceted, impacting oral microbiology, carbohydrate metabolism, and cellular signaling cascades.

Oral Health and Microbiology

Xylitol is widely recognized for its non-cariogenic and anti-caries properties. Unlike sucrose, it is not readily metabolized by oral bacteria, particularly *Streptococcus mutans*. The mechanism involves:

- Inhibition of Bacterial Metabolism:** *S. mutans* takes up xylitol via the phosphotransferase system, leading to the intracellular accumulation of xylitol-5-phosphate. This accumulation inhibits glycolysis and results in a "futile energy cycle" as the bacteria expends energy to expel the non-metabolizable compound.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Reduction of Plaque Biofilm:** By impairing the growth and acid production of cariogenic bacteria, xylitol reduces the formation of dental plaque.
- Stimulation of Salivary Flow:** The sweet taste of xylitol promotes saliva production, which aids in buffering oral pH and facilitates the remineralization of tooth enamel.

Carbohydrate Metabolism and Gut Microbiota

Xylitol has a low glycemic index and is metabolized largely independently of insulin, making it a suitable sugar substitute for individuals with diabetes.[\[3\]](#)

- **Enzyme Inhibition:** Xylitol can inhibit key carbohydrate-digesting enzymes such as α -amylase and α -glucosidase, which slows down the absorption of glucose from the intestine.[\[1\]](#)[\[2\]](#)
- **Prebiotic Effect:** In the gut, xylitol is fermented by the microbiota, leading to the production of beneficial short-chain fatty acids (SCFAs) like propionate and butyrate.[\[1\]](#)[\[2\]](#)

Anti-inflammatory and Anti-angiogenic Effects

Recent research has uncovered potential roles for xylitol in modulating inflammatory and angiogenic processes.

- **Inhibition of NF- κ B and Akt Signaling:** Studies have demonstrated that xylitol can inhibit the migration, invasion, and tube formation of human umbilical vein endothelial cells (HUVECs) in vitro.[\[5\]](#) This anti-angiogenic effect is attributed to the suppression of the NF- κ B and Akt signaling pathways.[\[5\]](#) Furthermore, xylitol has been shown to decrease the mRNA expression of key angiogenic factors, including VEGF, VEGFR-II, bFGF, bFGFR-II, MMP-2, and MMP-9 in HUVECs.[\[5\]](#)
- **Activation of the Pentose Phosphate Pathway:** Xylitol metabolism can activate the pentose phosphate pathway (PPP), leading to an increased NADPH/NADP⁺ ratio. This, in turn, can help mitigate oxidative stress.[\[6\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data from clinical and preclinical studies on xylitol.

Table 1: Clinical Studies on Dental Caries Prevention

Study Population	Xylitol Dose	Duration	Caries Reduction (%)	Reference
Schoolchildren (approx. 10 years old)	5 g/day (in candies or gum)	Several years	35 - 60	[7]
High-risk schoolchildren	8 g/day (in gum)	6 months	Significant long-term reduction	[8]
Children	> 4 g/day	Variable	54	[9]
Children	< 3 g/day	Variable	17	[9]

Table 2: In Vitro Anti-Angiogenic Activity

Cell Line	Assay	Effect of Xylitol	Signaling Pathway Implicated	Reference
HUVECs	Migration Assay	Inhibition	NF-κB, Akt	[5]
HUVECs	Invasion Assay	Inhibition	NF-κB, Akt	[5]
HUVECs	Tube Formation Assay	Inhibition	NF-κB, Akt	[5]

Detailed Experimental Protocols

In Vitro Angiogenesis Assays

The following protocols are based on methodologies described for investigating the anti-angiogenic effects of xylitol on Human Umbilical Vein Endothelial Cells (HUVECs).[\[5\]](#)

Cell Culture: HUVECs are cultured in endothelial cell growth medium (EGM-2) supplemented with 2% fetal bovine serum (FBS) and other growth factors, and maintained in a humidified incubator at 37°C with 5% CO₂.

Migration Assay (Wound Healing Assay):

- HUVECs are grown to confluence in 6-well plates.
- A sterile 200 μ l pipette tip is used to create a linear scratch ("wound") in the cell monolayer.
- The wells are washed with phosphate-buffered saline (PBS) to remove detached cells.
- Cells are then incubated with fresh medium containing various concentrations of xylitol.
- Images of the wound are captured at 0 and 24 hours.
- The rate of cell migration is quantified by measuring the closure of the wound area.

Invasion Assay (Boyden Chamber Assay):

- The upper chamber of a Transwell insert (with an 8 μ m pore size polycarbonate membrane) is coated with Matrigel.
- HUVECs, pre-treated with xylitol, are seeded into the upper chamber in serum-free medium.
- The lower chamber is filled with EGM-2 medium containing chemoattractants.
- After a 24-hour incubation, non-invading cells on the upper surface of the membrane are removed with a cotton swab.
- Invading cells on the lower surface are fixed, stained (e.g., with crystal violet), and counted under a microscope.

Tube Formation Assay:

- A 96-well plate is coated with Matrigel and allowed to polymerize at 37°C for 30 minutes.
- HUVECs are seeded onto the Matrigel-coated wells in the presence of various concentrations of xylitol.
- After an 18-hour incubation, the formation of capillary-like structures (tubes) is observed and photographed.

- The extent of tube formation is quantified by measuring the total tube length or the number of branch points.

Clinical Trial Protocol for Dental Caries Prevention

The following is a generalized protocol based on a randomized clinical trial evaluating the effect of xylitol chewing gum in schoolchildren.[10]

Study Design: A triple-blind, randomized, controlled, parallel-group clinical trial.

Participants: Schoolchildren aged 5-14 years.

Intervention:

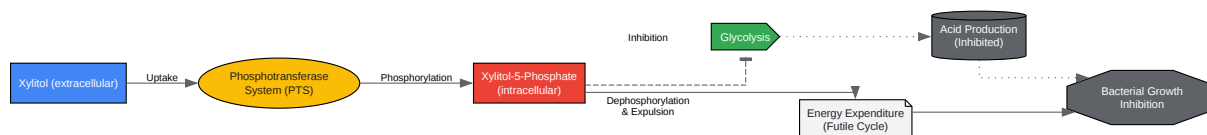
- Test Group: Receives chewing gum with xylitol (e.g., 70% w/v) as the sole sweetener.
- Control Group: Receives a placebo chewing gum (e.g., containing a non-cariogenic polyol like maltitol).

Procedure:

- Participants are randomly assigned to either the test or control group.
- Subjects are instructed to chew a specified number of gum pellets (e.g., 6 pellets) for a specific duration (e.g., 5 minutes) at set times throughout the day (e.g., 3 times a day after meals) for the duration of one school year.
- Dental caries status is assessed at baseline and at the end of the study period using standardized dental examination methods.
- Data on caries increment (the number of new decayed, missing, or filled tooth surfaces) are collected and compared between the two groups.

Signaling Pathway and Workflow Diagrams

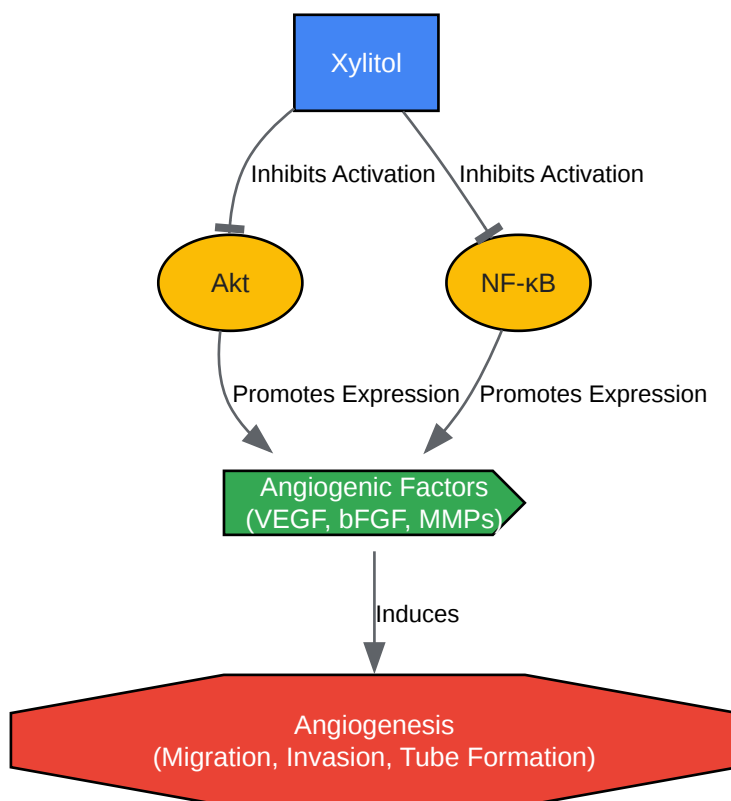
Xylitol's Mechanism of Action in *Streptococcus mutans*



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Caption: Xylitol's inhibitory effect on the metabolism of *Streptococcus mutans*.

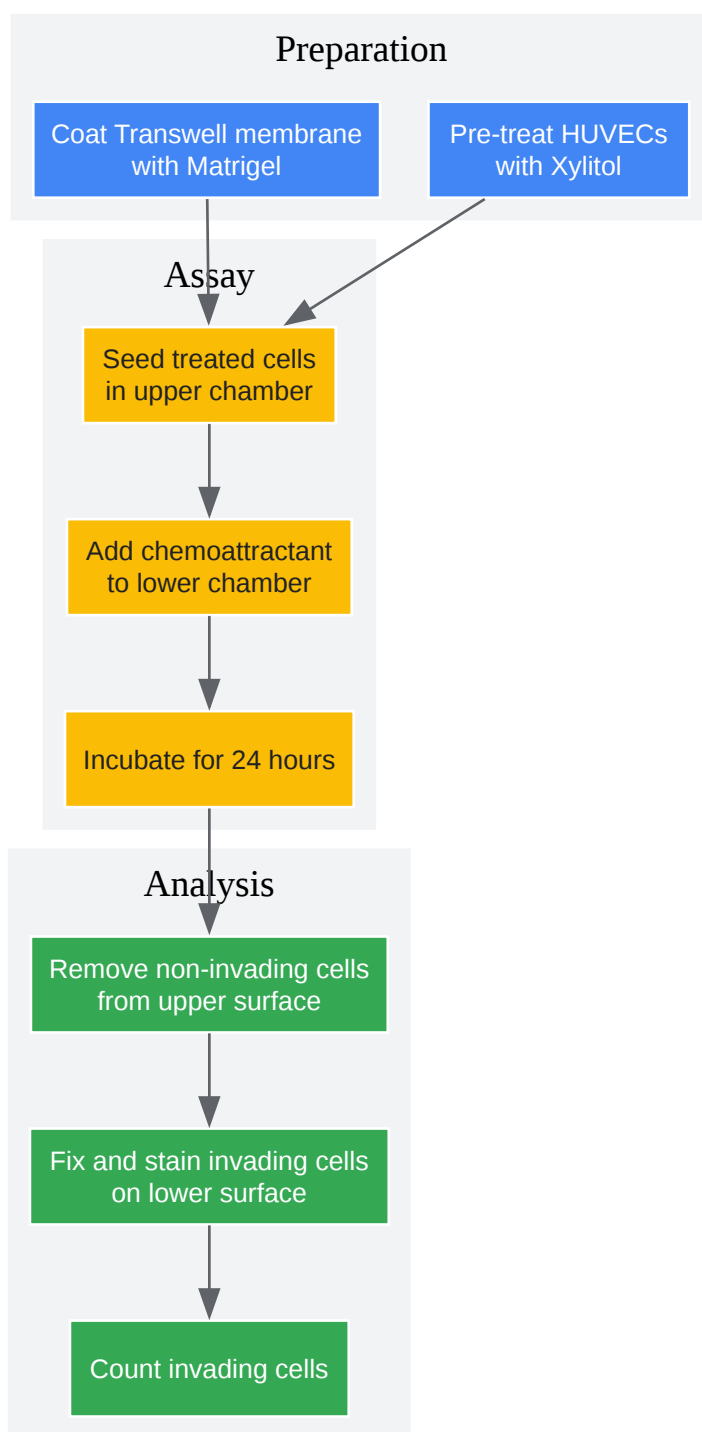
Xylitol's Anti-Angiogenic Signaling Pathway



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Caption: Xylitol's suppression of the Akt and NF-κB signaling pathways to inhibit angiogenesis.

Experimental Workflow for In Vitro Invasion Assay



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Caption: A step-by-step workflow for the in vitro cell invasion assay.

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